

(-)-Isopulegol: A Technical Guide to its Discovery and History

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Compound of Interest

Compound Name: (-)-Isopulegol

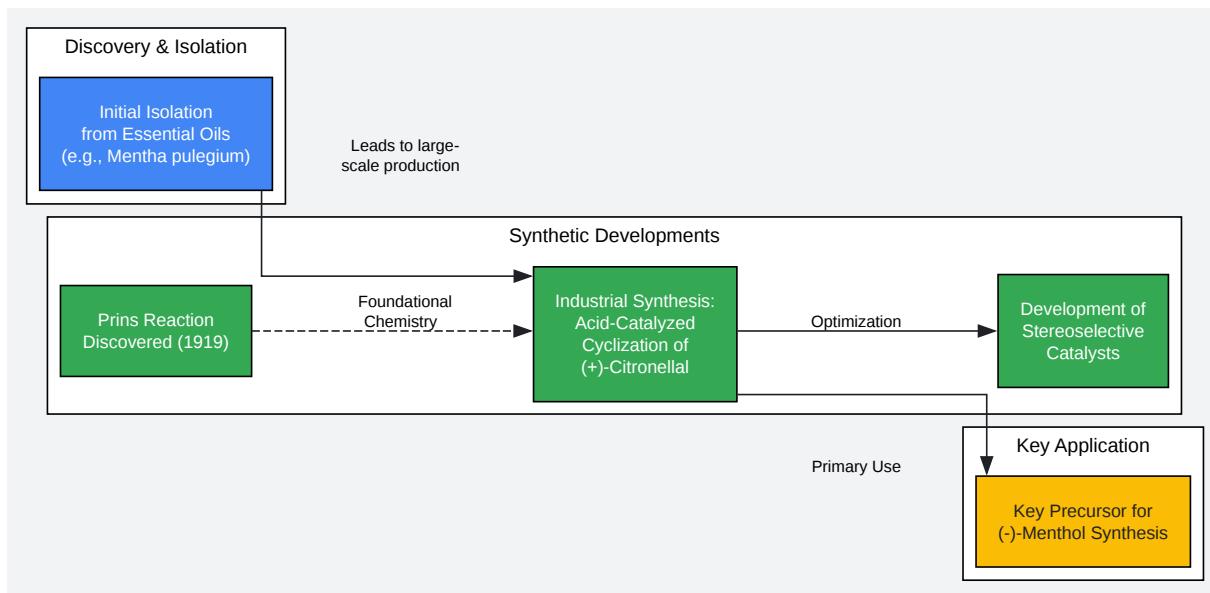
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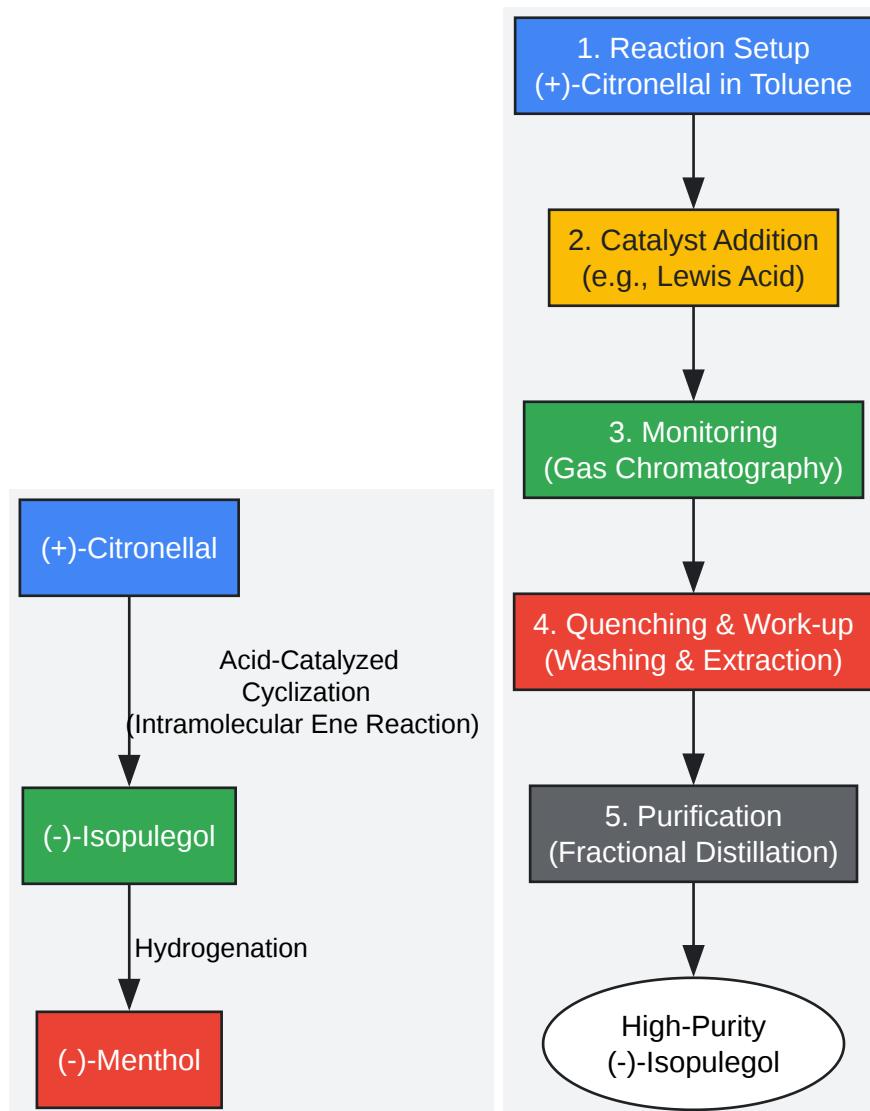
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Introduction: Isopulegol, a naturally occurring monoterpene alcohol, is a significant compound in the flavor, fragrance, and pharmaceutical industries.^[1] With its characteristic minty aroma, it is a key intermediate in the synthesis of (-)-menthol.^{[1][2]} This technical guide delves into the discovery, history, physicochemical properties, and synthesis of **(-)-isopulegol**, providing researchers, scientists, and drug development professionals with a comprehensive overview of this versatile molecule.

Discovery and History

The discovery of isopulegol is rooted in the study of essential oils. While the exact date of its initial isolation is not precisely documented, its presence was first identified in the essential oils of plants such as pennyroyal (*Mentha pulegium*) and various *Eucalyptus* species.^[1] It is also found in citronella oil, with concentrations ranging from 0.5% to 1.7%, as well as in various species of the *Citrus* genus and the majority of essential oils from the *Mentha* genus.^[2] Historically, its primary importance has been as a crucial precursor in the industrial synthesis of (-)-menthol, a compound with extensive applications. Isopulegol exists as four stereoisomers: **(-)-isopulegol**, **(+)-isopulegol**, **(-)-neo-isopulegol**, and **(+)-neo-isopulegol**, with the **(-)-isopulegol** isomer being the most common and widely studied.



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References

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